

Application Notes and Protocols for Histamine Analysis in Plasma

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Histamine amine

Cat. No.: B15816437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Histamine, a biogenic amine synthesized from the amino acid L-histidine, is a critical mediator in allergic responses and inflammatory reactions.^[1] It plays a significant role in various physiological processes, including vasodilation, gastric acid secretion, and neurotransmission.^{[2][3]} Accurate quantification of histamine levels in plasma is crucial for diagnosing and monitoring allergic reactions, mast cell activation syndromes, and histamine intolerance.^{[1][3]} This document provides detailed application notes and protocols for the preparation of plasma samples for histamine analysis using various established methodologies, including protein precipitation followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS), solid-phase extraction (SPE) coupled with high-performance liquid chromatography with fluorescence detection (HPLC-FLD), and enzyme-linked immunosorbent assay (ELISA).

Physiological Histamine Levels in Plasma

Normal plasma histamine levels are generally low, typically less than 1 ng/mL.^{[4][5]} However, during an allergic response, these levels can significantly increase to 3-7 ng/mL.^{[4][5]} It is

important to note that various factors can influence plasma histamine concentrations, and establishing a baseline for individuals is often recommended.

Methodologies for Plasma Sample Preparation and Analysis

The choice of method for histamine analysis depends on factors such as required sensitivity, specificity, sample throughput, and available instrumentation.

Protein Precipitation with LC-MS/MS

This method offers high sensitivity and specificity, making it a gold standard for quantitative analysis of histamine in plasma. A simple protein precipitation step is used to remove larger molecules that can interfere with the analysis.

Quantitative Data Summary

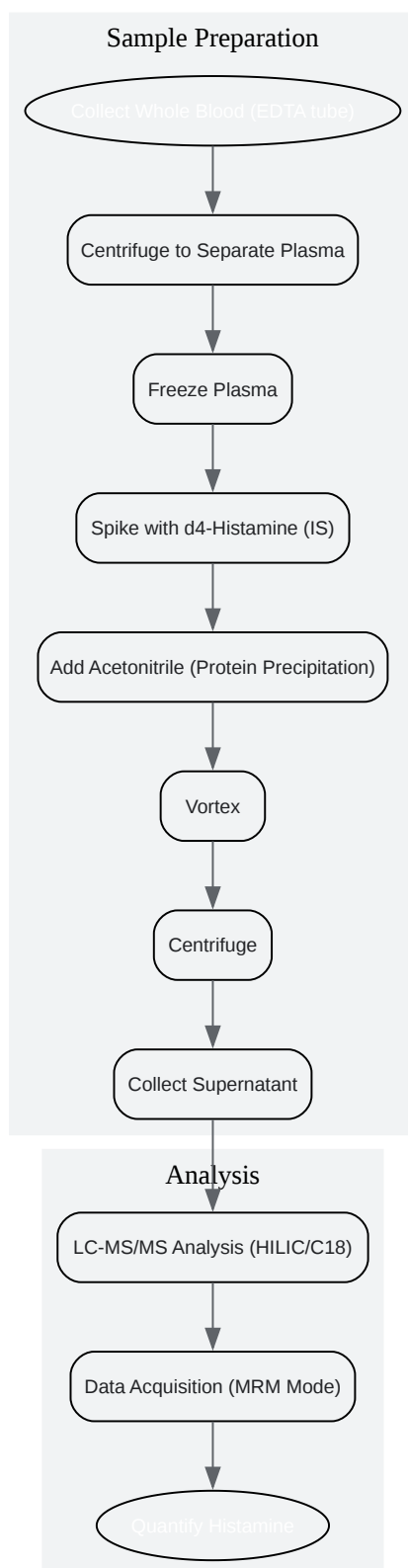
Parameter	Value	Reference
Lower Limit of Quantification (LLOQ)	0.2 µg/L	[6]
Calibration Range	0.2 - 500 µg/L	[6]
Overall Recovery	93.6% - 102.8%	[6]
Intra- and Inter-run Precision	<15%	[6][7]
Intra- and Inter-run Accuracy	<15%	[6]
Mass Transitions (m/z)	Histamine: 112 → 95, d4-Histamine (IS): 116 → 99	[6]

Experimental Protocol

- **Sample Collection:** Collect whole blood in lavender-top (EDTA) tubes.[1][8]
- **Plasma Separation:** Centrifuge the blood sample immediately to separate the plasma. Transfer the plasma to a clean plastic transport tube.[8]

- Storage: Freeze the plasma samples until analysis.[1][8]
- Internal Standard Spiking: Spike plasma samples with a deuterated internal standard (d4-histamine) to account for variability during sample preparation and analysis.[6][7]
- Protein Precipitation:
 - Add three to five volumes of cold acetonitrile to the plasma sample.[9]
 - Vortex the mixture vigorously to ensure thorough mixing and protein precipitation.
 - Centrifuge at high speed (e.g., 4000 rpm at 4°C for 10 minutes) to pellet the precipitated proteins.[10]
- Supernatant Transfer: Carefully collect the supernatant, which contains the histamine and internal standard, and transfer it to a new tube for analysis.
- LC-MS/MS Analysis:
 - Inject the supernatant into a liquid chromatography system coupled with a tandem mass spectrometer (LC-MS/MS).
 - Chromatography: Utilize a Hydrophilic Interaction Liquid Chromatography (HILIC) or a C18 column for separation.[6][7][11] A common mobile phase consists of a gradient of acetonitrile and an ammonium acetate buffer with formic acid.[6]
 - Mass Spectrometry: Operate the mass spectrometer in the positive-ion multiple reaction monitoring (MRM) mode. Monitor the specific mass transitions for histamine and the internal standard.[6]

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Protein Precipitation LC-MS/MS Workflow.

Solid-Phase Extraction (SPE) with HPLC-FLD

This method involves a cleanup step using a cation exchange SPE cartridge to isolate histamine from the plasma matrix, followed by derivatization to make it fluorescent for sensitive detection by HPLC with a fluorescence detector (FLD).

Quantitative Data Summary

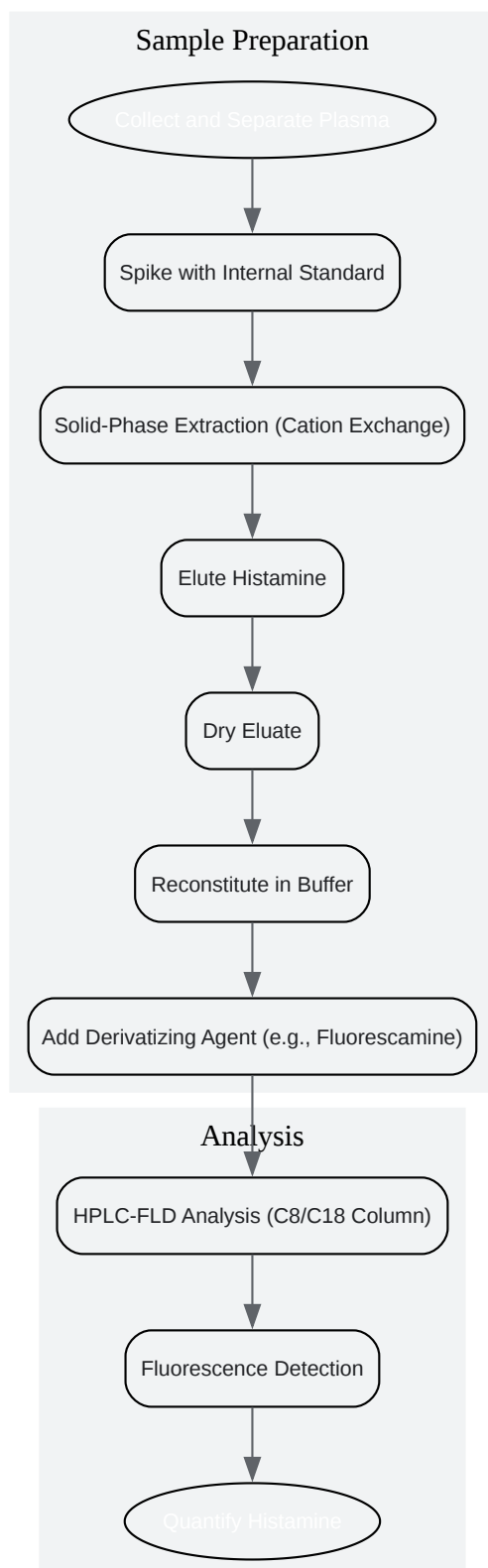
Parameter	Value	Reference
Recovery	85% - 90%	[12] [13]
Linearity Range	1 - 10 ng/mL	[12] [13]
Accuracy (Bias)	Within 7%	[12] [13]
Precision (CV)	Within 18%	[12] [13]
Derivatizing Agent	Fluorescamine or o-phthalaldehyde (OPA)	[12] [13] [14]

Experimental Protocol

- Sample Collection and Plasma Separation: Follow steps 1 and 2 as described in the Protein Precipitation with LC-MS/MS protocol.
- Internal Standard Spiking: Use an appropriate internal standard, such as Betazole.[\[12\]](#)
- Solid-Phase Extraction:
 - Condition a cation exchange SPE cartridge.
 - Load the plasma sample onto the cartridge. Histamine and the internal standard will bind to the sorbent.
 - Wash the cartridge to remove interfering substances.
 - Elute histamine and the internal standard from the cartridge.
- Derivatization:

- Dry the eluate under a stream of nitrogen.
- Reconstitute the sample in a suitable buffer (e.g., sodium borate buffer, pH 9).[\[13\]](#)
- Add a derivatizing agent such as fluorescamine or o-phthalaldehyde (OPA) to the reconstituted sample and vortex.[\[12\]](#)[\[13\]](#)[\[14\]](#) This reaction creates a fluorescent derivative of histamine.
- HPLC-FLD Analysis:
 - Inject the derivatized sample into an HPLC system equipped with a fluorescence detector.
 - Chromatography: Use a C8 or C18 reversed-phase column for separation.[\[12\]](#)[\[13\]](#)
 - Detection: Set the fluorescence detector to the appropriate excitation and emission wavelengths for the chosen derivatizing agent.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Solid-Phase Extraction HPLC-FLD Workflow.

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA kits provide a convenient and high-throughput method for histamine quantification. These are typically competitive immunoassays where free histamine in the sample competes with a labeled histamine conjugate for binding to a limited number of antibody sites.

Quantitative Data Summary

Parameter	Value	Reference
Assay Range	1.56 - 100 ng/mL	[2]
Analytical Sensitivity	0.94 ng/mL	[2]
Intra-assay CV	<10%	[2]
Inter-assay CV	<10%	[2]
Sample Type	Plasma, Serum, Urine	[2] [15]

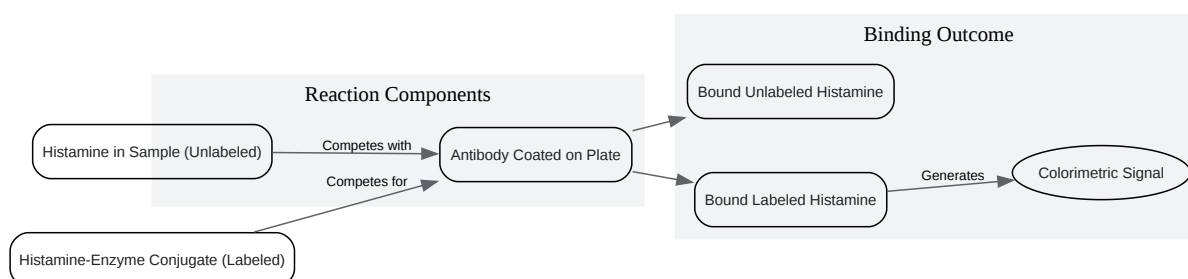
Experimental Protocol (General Guidelines)

Always refer to the specific manufacturer's instructions provided with the ELISA kit.

- **Reagent Preparation:** Bring all reagents and samples to room temperature.[\[4\]](#) Prepare wash buffers and other solutions as instructed in the kit manual.
- **Acylation (if required):** Some kits require an initial acylation step to convert histamine into a derivative that can be recognized by the antibody.[\[15\]](#)[\[16\]](#)
- **Standard and Sample Addition:** Pipette standards, controls, and plasma samples into the appropriate wells of the antibody-coated microtiter plate.[\[4\]](#)
- **Competitive Reaction:** Add the histamine-enzyme conjugate (e.g., Histamine-HRP) to each well.[\[4\]](#) During incubation, free histamine from the sample and the conjugate compete for binding to the antibody.
- **Washing:** Wash the plate multiple times to remove unbound reagents.[\[4\]](#)

- **Substrate Addition:** Add a substrate solution (e.g., TMB) to each well. The enzyme on the bound conjugate will convert the substrate, leading to a color change.[2]
- **Stopping the Reaction:** Add a stop solution to terminate the reaction.[2]
- **Absorbance Measurement:** Read the absorbance of each well using a microplate reader at the specified wavelength (e.g., 450 nm).[4] The color intensity is inversely proportional to the concentration of histamine in the sample.
- **Calculation:** Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Determine the histamine concentration in the samples by interpolating from the standard curve.

Logical Relationship in Competitive ELISA



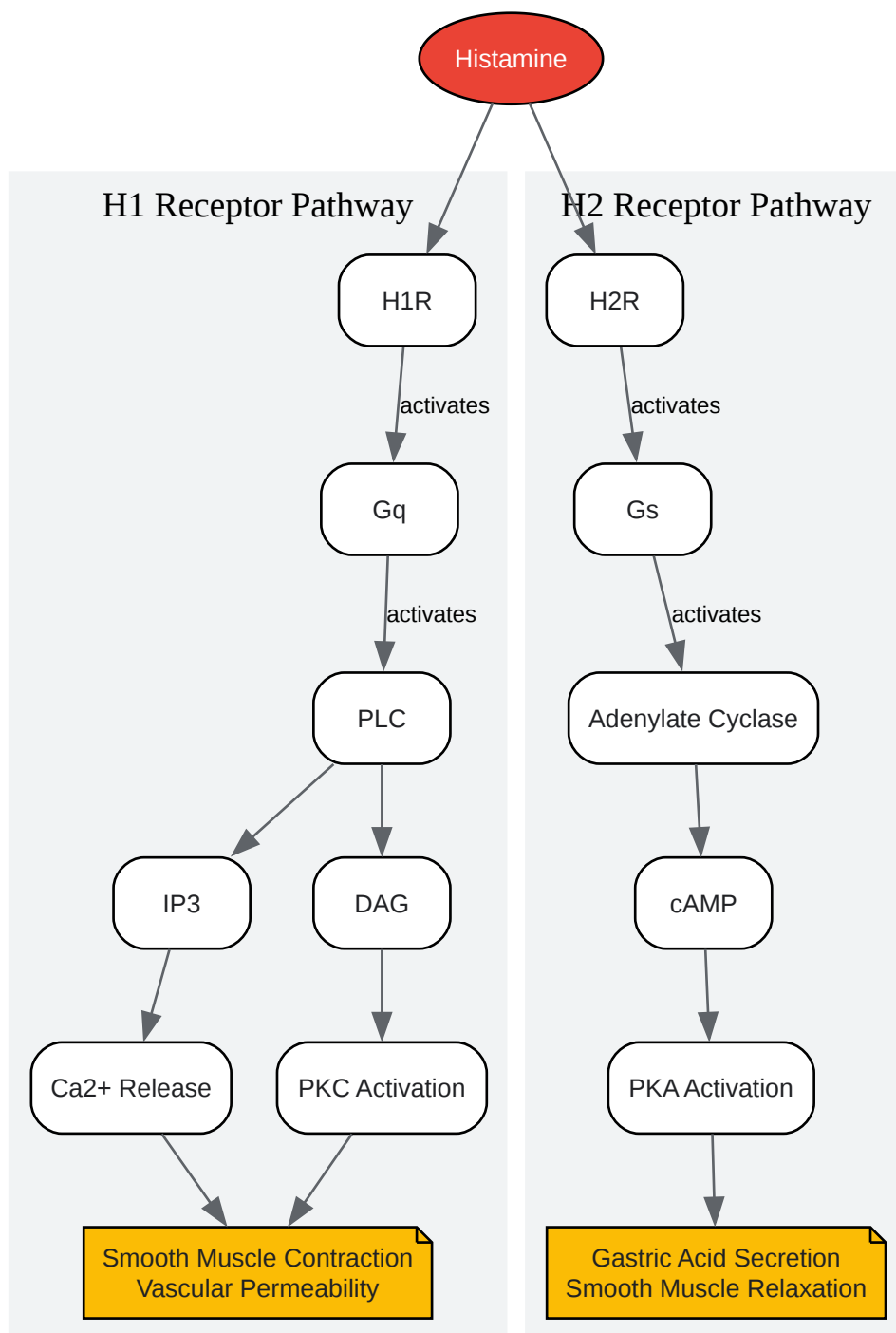
[Click to download full resolution via product page](#)

Caption: Competitive ELISA Principle.

Histamine Signaling Pathway

Histamine exerts its diverse biological effects by binding to four distinct G-protein coupled receptors: H1, H2, H3, and H4. The activation of these receptors triggers various intracellular signaling cascades. The diagram below illustrates a simplified overview of the signaling

pathways initiated by the H1 and H2 receptors, which are prominently involved in allergic and inflammatory responses.



[Click to download full resolution via product page](#)

Caption: Simplified Histamine H1 and H2 Receptor Signaling.

Conclusion

The selection of an appropriate method for plasma histamine analysis is contingent upon the specific research or clinical question, desired performance characteristics, and available resources. LC-MS/MS provides the highest sensitivity and specificity, making it ideal for research and clinical validation. SPE with HPLC-FLD offers a robust and sensitive alternative. ELISA presents a user-friendly and high-throughput option suitable for screening and routine analysis. Adherence to detailed and validated protocols is paramount to ensure accurate and reproducible results in the quantification of this important biological mediator.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. labcorp.com \[labcorp.com\]](#)
- [2. Histamine Competitive ELISA Kit \(EEL005\) - Invitrogen \[thermofisher.com\]](#)
- [3. optimaldx.com \[optimaldx.com\]](#)
- [4. nwlifescience.com \[nwlifescience.com\]](#)
- [5. neogen.com \[neogen.com\]](#)
- [6. Development of a UHPLC-MS/MS method for the determination of plasma histamine in various mammalian species - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Histamine quantification in human plasma using high resolution accurate mass LC-MS technology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Quest Diagnostics: Test Directory \[testdirectory.questdiagnostics.com\]](#)
- [9. agilent.com \[agilent.com\]](#)
- [10. jasem.com.tr \[jasem.com.tr\]](#)
- [11. chromatographyonline.com \[chromatographyonline.com\]](#)
- [12. tandfonline.com \[tandfonline.com\]](#)
- [13. tandfonline.com \[tandfonline.com\]](#)

- [14. Determination of Histamine by High-Performance Liquid Chromatography After Precolumn Derivatization with o-Phthalaldehyde-Sulfite - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. eaglebio.com \[eaglebio.com\]](#)
- [16. sceti.co.jp \[sceti.co.jp\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Histamine Analysis in Plasma]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15816437/docs#application-notes-and-protocols-for-histamine-analysis-in-plasma\]](https://www.benchchem.com/product/b15816437/docs#application-notes-and-protocols-for-histamine-analysis-in-plasma)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

